

Best practices for handling and disposing of EW-7195

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Compound of Interest

Compound Name: EW-7195

Cat. No.: B10830266

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Technical Support Center: EW-7195

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling, disposal, and effective use of **EW-7195** in experimental settings.

Frequently Asked Questions (FAQs)

1. What is **EW-7195** and what is its primary mechanism of action?

EW-7195 is a potent and selective small molecule inhibitor of the TGF- β type I receptor kinase (ALK5).^{[1][2][3][4][5]} Its primary mechanism of action is to block the transforming growth factor-beta (TGF- β) signaling pathway.^[3] TGF- β signaling is crucial in various cellular processes, and its dysregulation is implicated in diseases like cancer.^[3]

2. What is the IC₅₀ of **EW-7195**?

The half-maximal inhibitory concentration (IC₅₀) of **EW-7195** for ALK5 is 4.83 nM.^{[2][3][5]} It exhibits high selectivity for ALK5 over other kinases like p38 α , with a selectivity of over 300-fold.^{[2][5]}

3. What are the common research applications of **EW-7195**?

EW-7195 is primarily used in cancer research, particularly to study and inhibit processes like epithelial-to-mesenchymal transition (EMT), cell motility, invasion, and metastasis.^{[2][3][4][5]} It

has been shown to suppress lung metastasis in breast cancer models.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or no inhibition of TGF- β signaling	Improper storage of EW-7195: Compound may have degraded due to incorrect storage temperature or repeated freeze-thaw cycles.	Store EW-7195 as a dry powder at -20°C. For stock solutions (e.g., in DMSO), aliquot into single-use volumes and store at -80°C to avoid repeated freezing and thawing. [2] Once thawed, aliquots may be kept at 4°C for up to two weeks.
Incorrect final concentration: The concentration of EW-7195 used in the experiment may be too low to elicit an inhibitory effect.	The effective concentration can vary between cell lines and experimental conditions. A typical starting concentration for in vitro studies is between 0.5-1 μ M.[5] A dose-response experiment is recommended to determine the optimal concentration for your specific model.	
Poor solubility in media: EW-7195 is poorly soluble in aqueous solutions.	Prepare a high-concentration stock solution in a suitable solvent like DMSO. When preparing the final working solution in cell culture media, ensure that the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced toxicity.	
Cell toxicity observed after treatment	High concentration of EW-7195: The concentration used may be cytotoxic to the specific cell line.	Perform a cell viability assay (e.g., MTT or trypan blue exclusion) to determine the cytotoxic concentration of EW-7195 for your cells. Use a concentration that effectively

inhibits the target pathway without causing significant cell death.

Solvent toxicity: The concentration of the solvent (e.g., DMSO) in the final working solution may be too high.

Ensure the final concentration of the solvent is below the toxic threshold for your cells. Include a vehicle control (media with the same concentration of solvent) in your experiments to account for any solvent-related effects.

Difficulty dissolving EW-7195 powder

Inappropriate solvent: The chosen solvent may not be suitable for dissolving EW-7195.

EW-7195 is soluble in DMSO. [6] For in vivo studies, specialized formulations using agents like sodium carboxymethyl cellulose (CMC-Na) or Tween 80 may be necessary to improve solubility and bioavailability.[6]

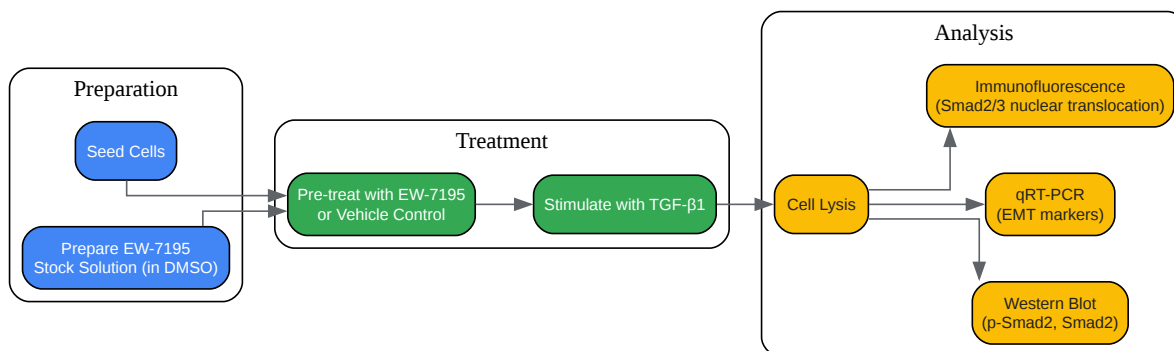
Experimental Protocols & Data

Key Experimental Parameters

Parameter	Value	Reference
Target	TGF- β type I receptor (ALK5)	[1][2][3][4][5]
IC50	4.83 nM	[2][3][5]
Purity	>98% (HPLC)	[1]
Molecular Weight	406.45 g/mol	[1]
Storage (Powder)	-20°C	[1]
Storage (Stock Solution)	-80°C (up to 6 months), -20°C (up to 1 month)	[2]

General In Vitro Experimental Workflow

A general workflow for an in vitro experiment using **EW-7195** to study its effect on TGF- β induced signaling is outlined below.

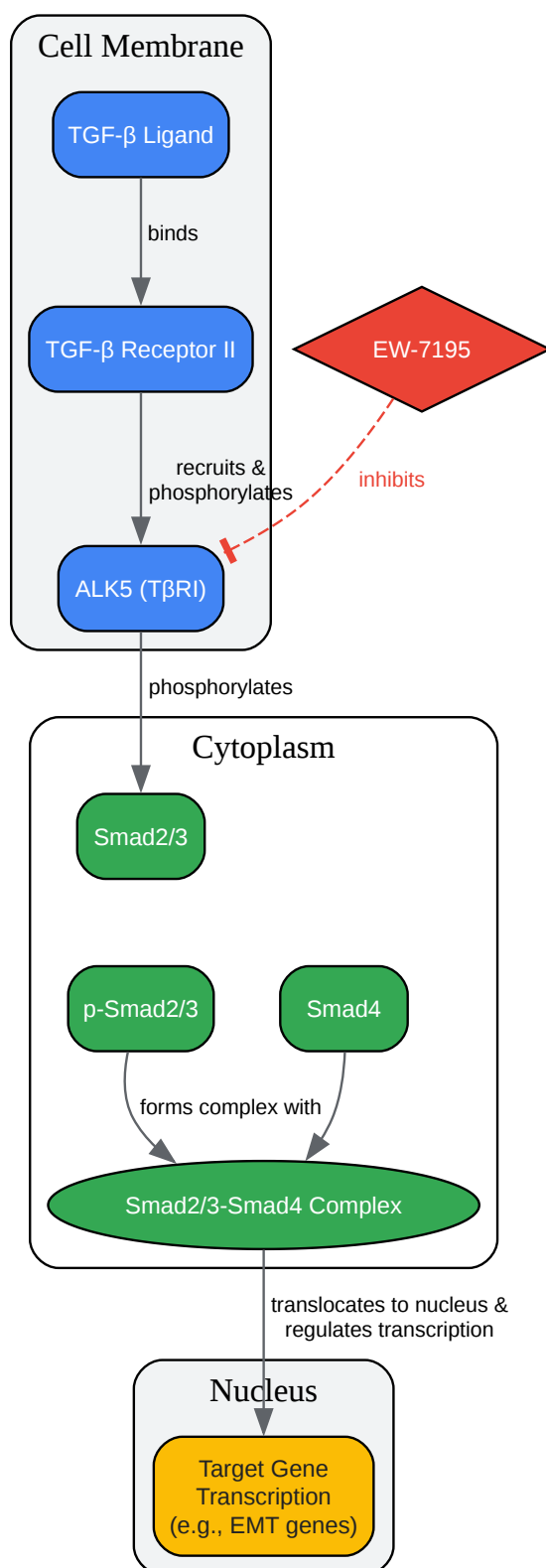


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A general workflow for in vitro experiments with **EW-7195**.

TGF- β /Smad Signaling Pathway and Inhibition by EW-7195

The diagram below illustrates the canonical TGF- β /Smad signaling pathway and the point of inhibition by **EW-7195**.



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Inhibition of the TGF-β/Smad pathway by **EW-7195**.

Best Practices for Handling and Disposal

Handling:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **EW-7195**.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow standard first aid procedures.
- **Aliquoting:** For stock solutions, it is recommended to aliquot into single-use vials to prevent contamination and degradation from repeated freeze-thaw cycles.

Disposal:

As a specific Safety Data Sheet (SDS) for **EW-7195** is not readily available, follow your institution's and local regulations for the disposal of chemical waste.

- **General Guidance:** Dispose of unused **EW-7195** and any contaminated materials (e.g., pipette tips, tubes) as chemical waste. Do not discard down the drain or in regular trash.
- **Consult Safety Officer:** Consult with your institution's Environmental Health and Safety (EHS) department or designated safety officer for specific disposal protocols. They can provide guidance based on the chemical properties and local regulations.
- **Waste Collection:** Use designated and properly labeled containers for chemical waste collection.

Disclaimer: The information provided here is for research purposes only and is not intended for human or diagnostic use.^[1] Researchers should always consult their institution's safety guidelines and exercise caution when handling any chemical compound.

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